

Health and Safety Considerations for Handling 1,3-Dimethylurea: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dimethylurea

Cat. No.: B165225

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations for the handling of **1,3-Dimethylurea**. The information is compiled from safety data sheets, and scientific and regulatory sources to ensure a comprehensive understanding for professionals in research and drug development.

Physicochemical Properties

1,3-Dimethylurea is a colorless to white crystalline powder.^[1] It is an organic compound and a derivative of urea, used as an intermediate in various industrial and chemical syntheses.^{[2][3]}

Property	Value	Reference
CAS Number	96-31-1	[2]
Molecular Formula	C3H8N2O	[4]
Molecular Weight	88.11 g/mol	[5]
Appearance	Colorless to white crystalline powder	[1]
Melting Point	101-107 °C	[1][2]
Boiling Point	268-270 °C	[1][2]
Density	1.142 g/cm ³	[6]
Water Solubility	765 g/L at 21.5 °C	[1][6]
Vapor Pressure	0.00042 hPa at 20 °C	[6]
Flash Point	154 °C	[1]
Auto-ignition Temperature	400 °C	[7]
log Kow	-0.78	[1]

Toxicological Data

1,3-Dimethylurea is considered to have low acute toxicity.[3][8][9][10] The primary health concerns are related to mild skin and eye irritation upon direct contact.[1]

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	4,000 mg/kg bw	[6]
LD50	Rat	Unreported	> 2000 mg/kg	[11]
LDLo	Mouse	Intraperitoneal	4962 mg/kg	[11]
Skin Irritation	Rabbit	Dermal	Slightly irritating	[6]
Eye Irritation	-	-	Mildly irritating	[1]
Mutagenicity	Mouse lymphoma cells	In vitro	Not mutagenic	[6]
Developmental Toxicity	Rat	Oral	NOAEL: 30 mg/kg bw/day	[6]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1,3-Dimethylurea** may cause mild skin and eye irritation.[1] Some sources indicate it may cause damage to organs through prolonged or repeated exposure.[12][13][14] When heated to decomposition, it can emit toxic fumes.[10]

GHS Hazard Statements:

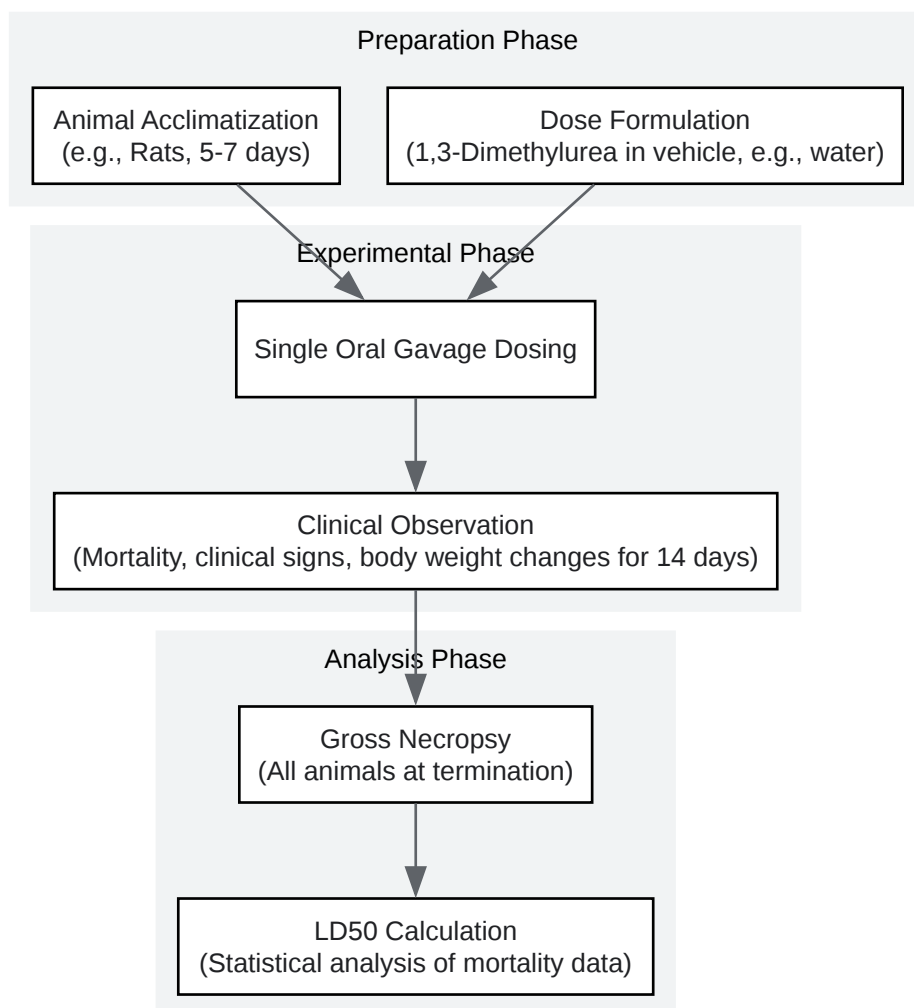
- H373: May cause damage to organs through prolonged or repeated exposure.[12][13]

GHS Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[12][13]
- P314: Get medical advice/attention if you feel unwell.[12][13]
- P501: Dispose of contents/container to...[12]

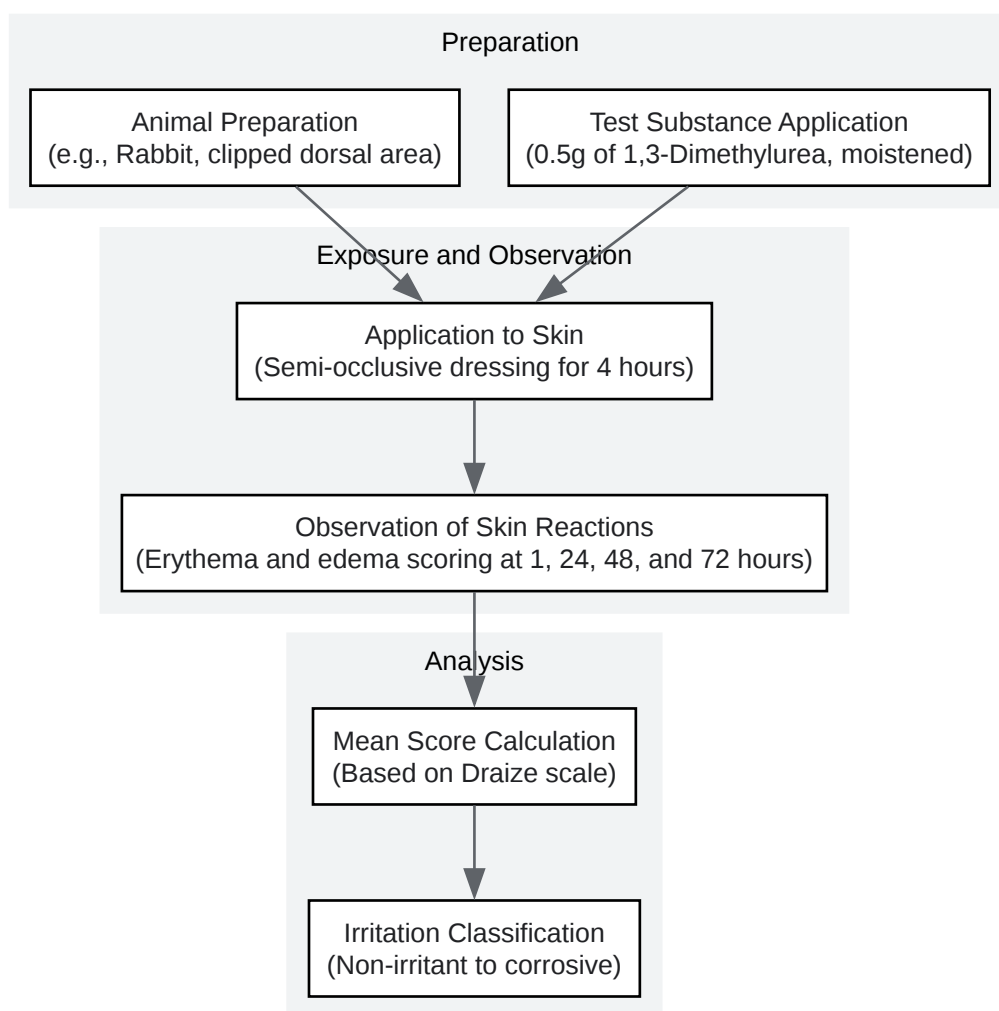
Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **1,3-Dimethylurea** are not readily available in the public domain. However, standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) are typically followed. Below are representative workflows for key toxicological studies.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for an acute oral toxicity study (e.g., OECD TG 420).



[Click to download full resolution via product page](#)

Caption: Generalized workflow for an acute dermal irritation study (e.g., OECD TG 404).

Signaling Pathways

Currently, there is no specific information available in the reviewed literature detailing the signaling pathways affected by **1,3-Dimethylurea**. The observed toxic effects, being primarily mild and non-specific at high doses, suggest a lack of targeted interaction with specific biological pathways. Further research would be required to elucidate any potential molecular mechanisms of action.

Handling and Safety Precautions

Engineering Controls

- Use in a well-ventilated area.[\[15\]](#)
- Local exhaust ventilation is recommended to control dust.[\[1\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Safety glasses or goggles are recommended.[\[1\]](#)[\[2\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber, PVC) should be worn.[\[2\]](#)[\[6\]](#) A lab coat or overalls should be used to prevent skin contact.[\[16\]](#)
- Respiratory Protection: If dust is generated, a particulate filter respirator (e.g., N95) is recommended.[\[1\]](#)[\[6\]](#) In general, respiratory protection is not required in well-ventilated areas.[\[2\]](#)[\[7\]](#)

Safe Handling and Storage

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid formation of dust and aerosols.[\[5\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[8\]](#)
- Store in a cool, dry, and well-ventilated place in a tightly sealed container.[\[2\]](#)[\[8\]](#)
- Segregate from nitrites, as carcinogenic nitrosoureas may be formed.[\[6\]](#) Also, keep away from oxidizing agents.[\[7\]](#)[\[14\]](#)

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[2\]](#)[\[16\]](#)
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and plenty of water.[\[2\]](#)[\[16\]](#) Seek medical attention if irritation develops.[\[16\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[16\]](#) Remove contact lenses if present and

easy to do.[1][15] If irritation persists, seek medical attention.

- Ingestion: Do NOT induce vomiting.[15] Rinse mouth with water.[1][15] Give one or two glasses of water to drink.[1] Never give anything by mouth to an unconscious person.[8][12] Seek medical attention.[2]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment.[5] Avoid breathing dust.[5]
- Environmental Precautions: Do not let the product enter drains.[2][8]
- Methods for Cleaning Up: Sweep up the spilled substance and place it in a suitable container for disposal.[2][8] If appropriate, moisten first to prevent dusting.[1]

Fire and Explosion Hazards

- **1,3-Dimethylurea** is combustible.[1]
- Finely dispersed particles can form explosive mixtures in air.[1]
- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][8]
- Hazardous Combustion Products: Emits irritating or toxic fumes (or gases) in a fire, including nitrogen oxides and carbon oxides.[1][2][8]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[16]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ICSC 1745 - 1,3-DIMETHYLUREA [chemicalsafety.ilo.org]
- 2. atamankimya.com [atamankimya.com]
- 3. atamankimya.com [atamankimya.com]
- 4. Page loading... [guidechem.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 7. 1,3-DIMETHYLUREA - Ataman Kimya [atamanchemicals.com]
- 8. atamankimya.com [atamankimya.com]
- 9. 1,3-Dimethylurea - Wikipedia [en.wikipedia.org]
- 10. 1,3-Dimethylurea | 96-31-1 [chemicalbook.com]
- 11. 1,3-dimethyl urea, 96-31-1 [thegoodscentcompany.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. 1,3-Dimethylurea | 96-31-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 14. spectrumchemical.com [spectrumchemical.com]
- 15. chemos.de [chemos.de]
- 16. sdfine.com [sdfine.com]
- To cite this document: BenchChem. [Health and Safety Considerations for Handling 1,3-Dimethylurea: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165225#health-and-safety-considerations-for-handling-1-3-dimethylurea]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com